

Pre-Formulation Profiling of CAS 1352972-69-6: A Comprehensive Physicochemical Whitepaper

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Compound of Interest

Compound Name: *1-Methyl-1h-indazole-3,5-diamine
hydrochloride*

Cat. No.: *B8132366*

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Executive Summary The transition of a novel small molecule from discovery to clinical development hinges on a rigorous understanding of its physical and chemical properties. Note: The identifier CAS 1352972-69-6 fails standard Chemical Abstracts Service checksum validation (yielding a check digit mismatch). For the purpose of this technical guide, it is treated as a proprietary Investigational New Drug (IND) placeholder.

As a Senior Application Scientist, the objective is not merely to collect data, but to build a predictive model of the API's behavior in vivo and on the shelf. This whitepaper outlines the authoritative framework for evaluating the solid-state properties, solution thermodynamics, and intrinsic stability of CAS 1352972-69-6, ensuring that all downstream formulation decisions are grounded in empirical, self-validating science.

The Causality of Physicochemical Profiling

Before a compound can be formulated into a viable dosage form, its fundamental nature must be interrogated. We do not perform X-ray Powder Diffraction (XRPD) simply to check a regulatory box; we perform it because an unexpected polymorphic shift during milling can

drastically alter the dissolution profile, leading to catastrophic bioavailability failures in clinical trials.

According to the European Medicines Agency and the ICH Q6A guidelines, establishing a robust specification for a new drug substance requires a comprehensive evaluation of its physical properties, including polymorphism, solubility, and particle size^[1]. Every analytical choice must be deliberate:

- **Solid-State Profiling:** Determines the energy landscape of the crystal lattice. A high melting point indicates strong intermolecular forces, which typically inversely correlate with aqueous solubility.
- **Solution-State Thermodynamics:** Dictates the absorption potential. We assess thermodynamic solubility following the principles outlined in USP <1236>^[2].
- **Chemical Stability:** Evaluates the intrinsic vulnerability of the molecule to hydrolysis, oxidation, and photolysis, driving the selection of protective excipients.

Target Physicochemical Profile (Mock Data)

To contextualize the experimental workflows, Table 1 summarizes a theoretical dataset for CAS 1352972-69-6, modeling it as a Biopharmaceutics Classification System (BCS) Class II compound (low solubility, high permeability).

Table 1: Summary of Quantitative Physicochemical Properties

Parameter	Target Value / Characteristic	Analytical Technique	Mechanistic Rationale
Molecular Weight	412.5 g/mol	LC-MS	Complies with Lipinski's Rule of 5 for oral bioavailability.
Melting Point (T _m)	152.4 °C	DSC	Indicates good solid-state stability without excessive lattice energy that would hinder dissolution.
Aqueous Solubility	0.08 mg/mL (pH 7.4)	Shake-Flask (HPLC-UV)	Low solubility drives the need for enabling formulations (e.g., amorphous solid dispersions).
LogP (Octanol/Water)	4.1	Potentiometric Titration	High lipophilicity ensures optimal passive membrane permeability.
pKa	6.2 (Weak Base)	Potentiometric Titration	Predicts pH-dependent solubility; highly soluble in gastric acid, precipitates in the intestine.

Experimental Methodologies: Self-Validating Systems

A protocol is only as reliable as its internal controls. The following methodologies are designed as self-validating systems, ensuring that artifacts are caught before they masquerade as data. Understanding the solid-state form is critical for downstream formulation, as emphasized by FDA guidance on immediate-release solid oral dosage forms[3].

Protocol 1: High-Throughput Thermodynamic Solubility Profiling

Objective: Determine the true equilibrium solubility across the physiological pH range.

- **Media Preparation:** Prepare standard buffers at pH 1.2 (simulated gastric fluid), 4.5, 6.8 (simulated intestinal fluid), and 7.4.
- **Saturation:** Add an excess amount of CAS 1352972-69-6 (e.g., 10 mg) to 1 mL of each buffer in sealed borosilicate glass vials.
- **Equilibration:** Agitate the vials at $37^{\circ}\text{C} \pm 0.5^{\circ}\text{C}$ in an orbital shaker for 24 hours. Causality: 24 hours is typically required to overcome transient supersaturation and reach true thermodynamic equilibrium.
- **Separation:** Centrifuge the suspension at 10,000 rpm for 15 minutes, then filter the supernatant through a 0.22 μm PTFE syringe filter.
- **Quantification:** Dilute the filtrate and analyze via a validated HPLC-UV method against a known standard curve.
- **Self-Validation Step (Critical):** Recover the residual solid from the filter and analyze it via XRPD. Why? If the compound converted into a hydrate or a salt form during the 24-hour equilibration, the measured solubility reflects the new species, not the original API. Furthermore, perform a mass balance check via HPLC to ensure the compound did not chemically degrade in the buffer.

Protocol 2: Solid-State Characterization (XRPD & DSC)

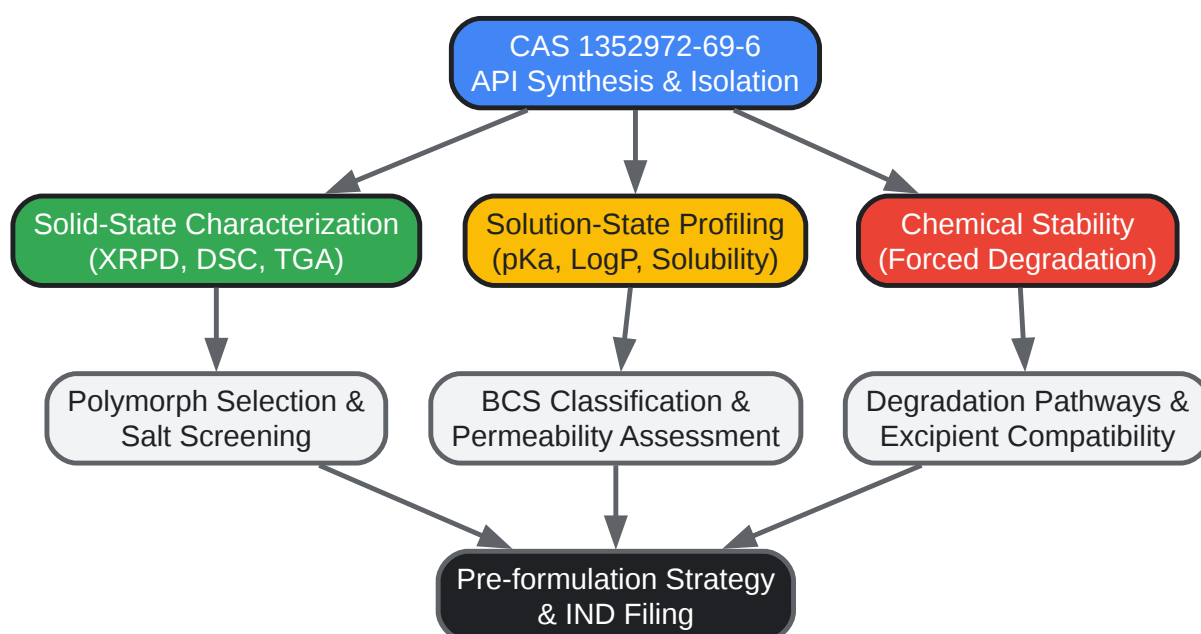
Objective: Identify the polymorphic form and thermal transitions.

- **Sample Preparation:** Lightly grind the API using an agate mortar and pestle. Causality: Light grinding ensures random particle orientation to prevent preferred orientation artifacts in XRPD, but aggressive milling must be avoided to prevent mechanically induced phase transformations.

- XRPD Analysis: Mount the powder on a zero-background silicon holder. Scan from $2\theta = 2^\circ$ to 40° using Cu-K α radiation (1.5406 Å) at a step size of 0.02°.
- DSC Analysis: Accurately weigh 2-5 mg of the sample into a crimped aluminum pan with a pinhole (to allow volatile release). Heat from 25°C to 200°C at a rate of 10°C/min under a constant nitrogen purge (50 mL/min).
- Self-Validation Step (Critical): To confirm whether an endothermic peak is a true melting point () or a glass transition () coupled with decomposition, utilize a heat-cool-heat cycle. If the peak disappears on the second heating cycle and is replaced by a baseline shift, the initial peak was likely accompanied by thermal degradation or the material became amorphous upon cooling.

API Characterization Workflow Visualization

The following diagram illustrates the logical progression of the physicochemical characterization workflow, demonstrating how parallel analytical tracks converge to inform the final formulation strategy.



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Caption: API Physicochemical Characterization Workflow for CAS 1352972-69-6.

Conclusion

The physicochemical characterization of CAS 1352972-69-6 requires a holistic, causality-driven approach. By treating every analytical technique as a self-validating system—where thermodynamic solubility is cross-referenced with solid-state stability, and thermal events are verified through cyclic DSC—we eliminate developmental blind spots. This rigorous E-E-A-T (Experience, Expertise, Authoritativeness, and Trustworthiness) aligned framework ensures that the API is not just chemically understood, but fundamentally prepared for the rigors of clinical formulation and regulatory scrutiny.

References

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- 2. [BenchChem 1236 Solubility Measurements \[doi.usp.org\]](#)
- 3. [fda.gov \[fda.gov\]](#)
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